



overcoming Nct-503 insolubility in aqueous media

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Compound of Interest		
Compound Name:	Nct-503	
Cat. No.:	B15611452	Get Quote

Nct-503 Technical Support Center

Welcome to the technical support center for **Nct-503**. This resource is designed for researchers, scientists, and drug development professionals to provide clear guidance on overcoming common experimental challenges, with a primary focus on the compound's solubility in aqueous media.

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common issues encountered when working with **Nct-503**.

Q1: What is **Nct-503** and what is its primary mechanism of action?

Nct-503 is a potent and selective small-molecule inhibitor of phosphoglycerate dehydrogenase (PHGDH).[1][2][3][4][5] PHGDH is the rate-limiting enzyme in the serine biosynthesis pathway, which converts 3-phosphoglycerate (derived from glucose) into serine.[6][7][8] By inhibiting PHGDH, **Nct-503** blocks the production of glucose-derived serine.[6][7] This action can lead to the depletion of nucleotides and ultimately cause cell cycle arrest, suppressing the growth of cancer cells that are dependent on this pathway.[1][7] Studies show **Nct-503** has an IC₅₀ value of approximately 2.5 μ M for PHGDH and exhibits non-competitive inhibition with respect to both 3-phosphoglycerate (3-PG) and NAD+.[1][2][4][5]

Q2: Is **Nct-503** soluble in water?

Troubleshooting & Optimization





While some reports describe **Nct-503** as having "reasonable" or "satisfactory" aqueous solubility for in vivo applications, it is poorly soluble in aqueous buffers like PBS or cell culture media at the high concentrations required for stock solutions.[1][5][7][9] Therefore, for most experimental purposes, it is considered insoluble in aqueous media and requires an organic solvent for initial dissolution.

Q3: My Nct-503 powder won't dissolve. What should I do?

Nct-503 is a solid powder that requires an organic solvent to create a concentrated stock solution.[2][3][5] Dimethyl sulfoxide (DMSO) is the most common and effective solvent.[1][2][3] [5] To aid dissolution, you can use ultrasonication or gentle warming (up to 60°C for ethanol).[2] [3] It is crucial to use fresh, anhydrous (moisture-free) DMSO, as absorbed moisture can significantly reduce the solubility of the compound.[1]

Q4: My **Nct-503** precipitated after I diluted my DMSO stock into my cell culture medium. How can I prevent this?

This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous solution. The key is to ensure the final concentration of the organic solvent (e.g., DMSO) in the aqueous medium is very low and that the dilution is performed correctly.

- Troubleshooting Steps:
 - Lower the Final DMSO Concentration: Most cell lines can tolerate a final DMSO concentration of up to 0.1-0.5% without significant toxicity. Ensure your dilution scheme does not exceed this. A control experiment with just the vehicle (e.g., medium with 0.1% DMSO) should always be included.
 - Use an Intermediate Dilution Step: Avoid adding the highly concentrated DMSO stock directly into a large volume of aqueous medium. First, make an intermediate dilution in your culture medium. Then, add this intermediate dilution to the final culture volume.
 - Ensure Rapid Mixing: When adding the compound to the medium, vortex or pipette vigorously to ensure it disperses quickly, which can prevent localized high concentrations that lead to precipitation.[10]



 Check for Precipitation: After preparing the working solution, let it stand for a few minutes and check for any visible precipitate. You can also check a small drop under a microscope.
 [10]

Data & Physicochemical Properties

Quantitative data for Nct-503 is summarized below for easy reference.

Table 1: Physicochemical Properties of Nct-503

Property	Value	Reference(s)
Full Chemical Name	N-(4,6-Dimethylpyridin-2-yl)-4- (4- (trifluoromethyl)benzyl)piperazi ne-1-carbothioamide	[4][5]
Molecular Formula	C20H23F3N4S	[2][3]
Molecular Weight	408.48 g/mol	[2][3]
CAS Number	1916571-90-8	[2][3]
Appearance	Off-white to light yellow solid powder	[2][5]

Table 2: Solubility of Nct-503

Solvent	Concentration	Notes	Reference(s)
DMSO	≥ 50 mg/mL (~122 mM)	Use of fresh, anhydrous DMSO is critical. Sonication may be required.	[1][2][3]
Ethanol	~13.33 mg/mL (~32.6 mM)	Requires ultrasonication and warming to 60°C to dissolve.	[2][3]



Table 3: Recommended Working Concentrations

Experiment Type	Typical Concentration Range	Notes	Reference(s)
In Vitro (Cell Culture)	8 - 16 μM (EC50)	Effective concentration varies by cell line dependency on PHGDH. A common testing concentration is 10 µM.	[2][6][9]
In Vivo (Xenograft)	30 - 40 mg/kg	Administered via intraperitoneal (i.p.) injection.	[9]

Experimental Protocols & Methodologies

Protocol 1: Preparation of a 50 mM Nct-503 Stock Solution in DMSO

This protocol details the preparation of a high-concentration stock solution for long-term storage and subsequent dilution.

- Preparation: Allow the vial of Nct-503 powder to equilibrate to room temperature before opening.
- Weighing: Accurately weigh the desired amount of Nct-503 powder. For example, to make 1 mL of a 50 mM stock, you would need 20.42 mg.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO. For 20.42 mg of Nct-503, add 1 mL of DMSO.
- Solubilization: Vortex the solution vigorously. If full dissolution is not achieved, sonicate the vial in a water bath for 10-15 minutes.[2][3]

Troubleshooting & Optimization





• Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freezethaw cycles.[10] Store aliquots at -20°C for up to 1 year or -80°C for up to 2 years.[2][3]

Protocol 2: Preparation of a 10 µM Working Solution for In Vitro Assays

This protocol provides a reliable method for diluting the DMSO stock into cell culture medium while minimizing precipitation.

- Thaw Stock: Thaw a single aliquot of the 50 mM **Nct-503** stock solution at room temperature.
- Calculate Volume: Determine the volume of stock solution needed. To prepare 10 mL of medium with a final concentration of 10 μM Nct-503, you will need 2 μL of the 50 mM stock solution. This results in a final DMSO concentration of 0.02%, which is well-tolerated by most cell lines.
- Dilution: Add 9.998 mL of pre-warmed cell culture medium to a sterile tube. Add the 2 μL of 50 mM Nct-503 stock directly into the medium.
- Mixing: Immediately cap the tube and vortex gently or invert several times to ensure rapid and thorough mixing.
- Application: Use this freshly prepared working solution to treat your cells. Always include a
 vehicle control (in this case, 10 mL of medium with 2 μL of DMSO).

Protocol 3: Formulation of **Nct-503** for In Vivo Administration

This protocol describes a common vehicle for preparing **Nct-503** for intraperitoneal (i.p.) injection in animal models.[2][3][9]

- Vehicle Preparation: The vehicle consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Solubilization Steps: To prepare 1 mL of a 2.5 mg/mL formulation, follow these steps sequentially: a. Start with 400 μL of PEG300 in a sterile tube. b. Add 100 μL of a 25 mg/mL Nct-503 stock solution in DMSO. Mix until clear. c. Add 50 μL of Tween-80. Mix until clear. d. Add 450 μL of saline to reach the final volume of 1 mL.

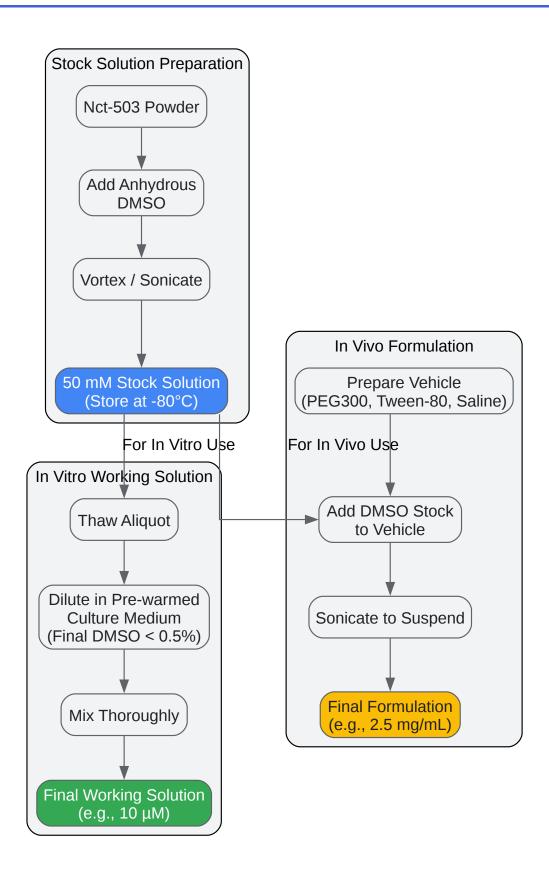


• Final Preparation: The final product will be a suspended solution.[2][3] It may require ultrasonication to ensure a uniform suspension.[2][3] This formulation should be used immediately after preparation for optimal results.[1]

Visual Guides: Workflows & Pathways

Experimental Workflow for Nct-503 Solubilization



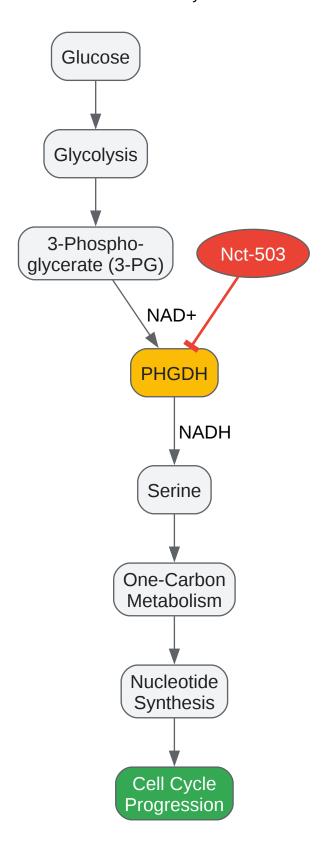


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Caption: Workflow for preparing Nct-503 solutions.



Nct-503 Mechanism of Action: Inhibition of Serine Synthesis



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Caption: Nct-503 inhibits PHGDH, blocking serine synthesis.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. NCT-503 | Dehydrogenase | CAS 1916571-90-8 | Buy NCT-503 from Supplier InvivoChem [invivochem.com]
- 5. ≥98% (HPLC), phosphoglycerate dehydrogenase (PHGDH) inhibitor, powder | Sigma-Aldrich [sigmaaldrich.com]
- 6. Inhibiting PHGDH with NCT-503 reroutes glucose-derived carbons into the TCA cycle, independently of its on-target effect PMC [pmc.ncbi.nlm.nih.gov]
- 7. A PHGDH inhibitor reveals coordination of serine synthesis and 1-carbon unit fate PMC [pmc.ncbi.nlm.nih.gov]
- 8. scientificarchives.com [scientificarchives.com]
- 9. researchgate.net [researchgate.net]
- 10. file.selleckchem.com [file.selleckchem.com]
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